

Check Availability & Pricing

CCT241533 hydrochloride solubility issues in aqueous buffer

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: CCT241533 hydrochloride

Cat. No.: B606546 Get Quote

CCT241533 Hydrochloride Technical Support Center

This guide provides troubleshooting advice and answers to frequently asked questions regarding the solubility of **CCT241533 hydrochloride** in aqueous buffers for research applications.

Frequently Asked Questions (FAQs)

Q1: What is CCT241533 hydrochloride and what is its primary mechanism of action?

CCT241533 hydrochloride is a potent and selective ATP-competitive inhibitor of Checkpoint Kinase 2 (CHK2), a key protein in the DNA damage response pathway.[1][2][3] It functions by binding to the ATP pocket of CHK2, preventing its activation and downstream signaling that can lead to cell cycle arrest and apoptosis.[1][2] The inhibitor has an IC50 of 3 nM for CHK2 and demonstrates significant selectivity over other kinases, including CHK1.[1][4]

Q2: What are the recommended solvents for preparing **CCT241533 hydrochloride** stock solutions?

CCT241533 hydrochloride is a crystalline solid that is soluble in several organic solvents.[5][6] For preparing high-concentration stock solutions, Dimethyl sulfoxide (DMSO) is highly recommended.[3][4][5][6] Ethanol and Dimethylformamide (DMF) are also viable options.[5][6]



Q3: What is the solubility of CCT241533 hydrochloride in various solvents?

The solubility of **CCT241533 hydrochloride** can vary slightly between batches and suppliers. The following table summarizes approximate solubility values gathered from various sources. It is always recommended to consult the batch-specific Certificate of Analysis for the most accurate information.

Solvent	Approximate Solubility	Source(s)
DMSO	30 - 100 mg/mL	[3][5][6]
Water	~10 mM (with gentle warming)	[4]
~24 mg/mL	[3]	
Ethanol	5 - 7 mg/mL	[3][5][6]
DMF	~30 mg/mL	[5][6]
PBS (pH 7.2)	~0.5 mg/mL (500 μg/mL)	[5][6]

Q4: I am having trouble dissolving **CCT241533 hydrochloride** in my aqueous buffer. What steps can I take?

Directly dissolving **CCT241533 hydrochloride** in aqueous buffers can be challenging due to its limited solubility (~500 µg/ml in PBS).[5][6] The recommended method is to first prepare a high-concentration stock solution in DMSO and then dilute this stock into your aqueous experimental buffer. If you are still facing issues, please refer to the troubleshooting workflow diagram below.

Q5: What is the recommended procedure for preparing working solutions from a DMSO stock?

To minimize the risk of precipitation, it is crucial to perform serial dilutions. Directly diluting the DMSO stock into an aqueous buffer at a high ratio can cause the compound to crash out of solution. Ensure the final concentration of DMSO in your cell culture or assay is low, as it can have physiological effects.[5]

Q6: How should I store CCT241533 hydrochloride solutions?

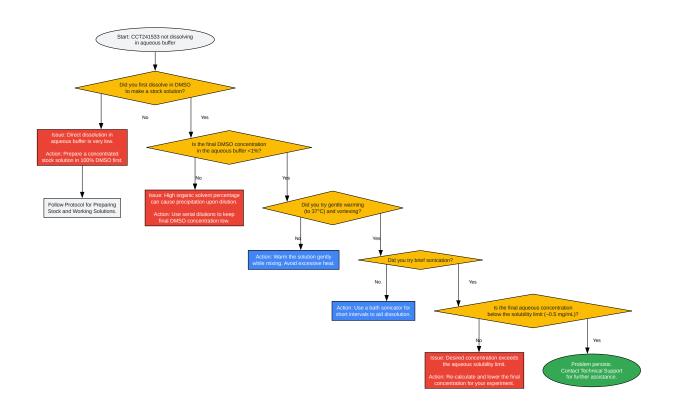


The compound as a solid should be stored at -20°C, where it is stable for at least four years.[5] Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to a year or -20°C for up to one month.[3][7] It is not recommended to store aqueous solutions for more than one day.[5]

Troubleshooting Solubility Issues

If you are encountering precipitation or incomplete dissolution of **CCT241533 hydrochloride** in your aqueous buffer, follow this troubleshooting workflow.





Click to download full resolution via product page

 $\textbf{Caption: Trouble shooting workflow for \textbf{CCT241533 hydrochloride} \ solubility \ issues.}$



Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol describes how to prepare a 10 mM stock solution of **CCT241533 hydrochloride** (Formula Weight: 479.0 g/mol , as per Cayman Chemical[6]). Always confirm the formula weight from your supplier's datasheet.

- Preparation: CCT241533 hydrochloride is supplied as a crystalline solid.[5] Before opening,
 briefly centrifuge the vial to ensure all powder is at the bottom.
- Weighing: Accurately weigh out the desired amount of the compound. For example, to make 1 mL of a 10 mM stock solution, you would need 4.79 mg.
- Solvent Addition: Add the appropriate volume of high-purity, anhydrous DMSO to the vial. For
 4.79 mg of the compound, add 1 mL of DMSO. Using fresh, moisture-free DMSO is
 recommended as absorbed moisture can reduce solubility.[3]
- Dissolution: Cap the vial tightly and vortex thoroughly. Gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to facilitate complete dissolution.[4] Visually inspect the solution to ensure no particulates are present.
- Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.
 Store at -20°C for short-term (up to 1 month) or -80°C for long-term (up to 1 year) storage.[3]
 [7]

Protocol 2: Preparation of an Aqueous Working Solution from DMSO Stock

This protocol details the dilution of the DMSO stock into an aqueous buffer (e.g., cell culture medium or PBS) for final experimental use.

- Thaw Stock: Thaw a single aliquot of the 10 mM DMSO stock solution at room temperature.
- Pre-warm Buffer: Warm your aqueous buffer to the desired experimental temperature (e.g., 37°C for cell culture).
- Dilution: Add the required volume of the DMSO stock to your pre-warmed aqueous buffer while vortexing or gently mixing. It is critical to add the stock solution to the buffer, not the

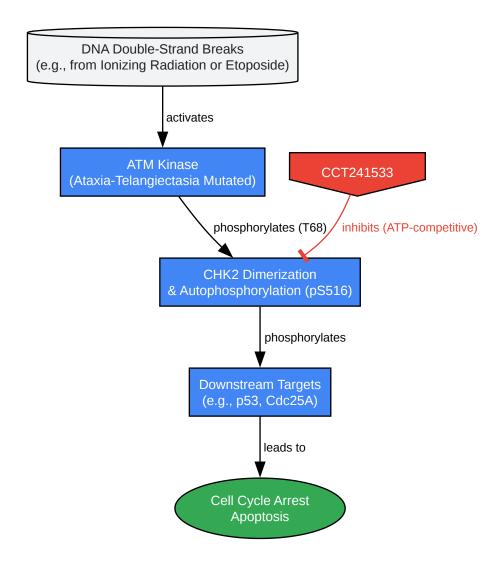


other way around, to avoid precipitation.

- \circ Example for a 10 μ M final concentration: To prepare 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM DMSO stock to 999 μ L of your aqueous buffer. This results in a final DMSO concentration of 0.1%.
- Final Mix: Mix the final working solution thoroughly but gently.
- Use Immediately: Use the freshly prepared aqueous working solution immediately. Do not store aqueous solutions for more than a day.[5]

CCT241533 Mechanism of Action

CCT241533 is a selective inhibitor of the CHK2 kinase, a critical transducer in the DNA damage response (DDR) pathway. The diagram below illustrates its point of intervention.





Click to download full resolution via product page

Caption: Simplified CHK2 signaling pathway and the inhibitory action of CCT241533.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CCT241533 is a potent and selective inhibitor of CHK2 which potentiates the cytotoxicity of PARP inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. selleckchem.com [selleckchem.com]
- 4. CCT 241533 dihydrochloride | Checkpoint Kinase Inhibitors: R&D Systems [rndsystems.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. caymanchem.com [caymanchem.com]
- 7. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [CCT241533 hydrochloride solubility issues in aqueous buffer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606546#cct241533-hydrochloride-solubility-issues-in-aqueous-buffer]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com